

Safe Disposal of 3-Diethylaminophenol: A Procedural Guide

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Compound of Interest

Compound Name: 3-DIETHYLAMINOPHENOL

Cat. No.: B049911

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This guide provides essential safety and logistical information for the proper disposal of **3-diethylaminophenol**, tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is critical to ensure personal safety and environmental compliance.

1. Hazard Identification and Safety Data

3-Diethylaminophenol is classified as a hazardous substance. It is toxic if swallowed, harmful in contact with skin or if inhaled, and causes skin and serious eye irritation.^{[1][2]} It is also suspected of causing genetic defects. All handling and disposal operations must be conducted with appropriate personal protective equipment and in a designated controlled area.

Property	Value	Source(s)
CAS Number	91-68-9	
UN Number	UN2811 (Toxic solid, organic, n.o.s.)	[1]
Hazard Class	6.1 (Toxic)	[1]
Physical State	Solid (Grey)	[1]
Melting Point	69 - 73 °C / 158 - 163.4 °F	[1]
Boiling Point	170 °C @ 15 mmHg	[1]
Flash Point	141 °C / 285.8 °F	[1]
Incompatibilities	Strong oxidizing agents, strong bases, acids, isocyanates	[1]
Storage	Store in a refrigerator, in a tightly closed container.[3][4]	Air and heat sensitive.[1]

2. Personal Protective Equipment (PPE)

Before initiating any disposal procedures, ensure the following PPE is worn:

- Hand Protection: Wear appropriate protective gloves (e.g., nitrile rubber).
- Eye/Face Protection: Use chemical safety goggles and/or a face shield that complies with OSHA's 29 CFR 1910.133 or European Standard EN166.[1][5]
- Skin and Body Protection: Wear appropriate protective clothing to prevent skin exposure.[5]
- Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation is experienced.[1][2] All work should be conducted in a chemical fume hood.[5]

3. Spill Management Protocol

In the event of a spill, follow these procedures immediately:

- Small Spills:
 - Ensure the area is well-ventilated.
 - Dampen the solid spill material with alcohol to prevent dust formation.[\[3\]](#)[\[4\]](#)[\[6\]](#)
 - Carefully transfer the dampened material to a suitable, labeled waste container.[\[3\]](#)[\[6\]](#)
 - Use absorbent paper dampened with alcohol to clean up any remaining residue.[\[3\]](#)[\[4\]](#)[\[6\]](#)
 - Seal the absorbent paper and any contaminated clothing in a vapor-tight plastic bag for disposal.[\[3\]](#)[\[4\]](#)[\[6\]](#)
 - Wash the contaminated surface with alcohol, followed by a strong soap and water solution.[\[3\]](#)[\[4\]](#)[\[6\]](#)
- Large Spills:
 - Evacuate the area immediately.
 - Isolate the spill or leak area for at least 25 meters (75 feet) for solids.[\[3\]](#)[\[4\]](#)[\[6\]](#)
 - Contact your institution's Environmental Health and Safety (EHS) department or emergency response team.

4. Step-by-Step Disposal Procedure

Chemical waste generators must consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.[\[1\]](#)[\[5\]](#) The following is a general protocol for laboratory settings.

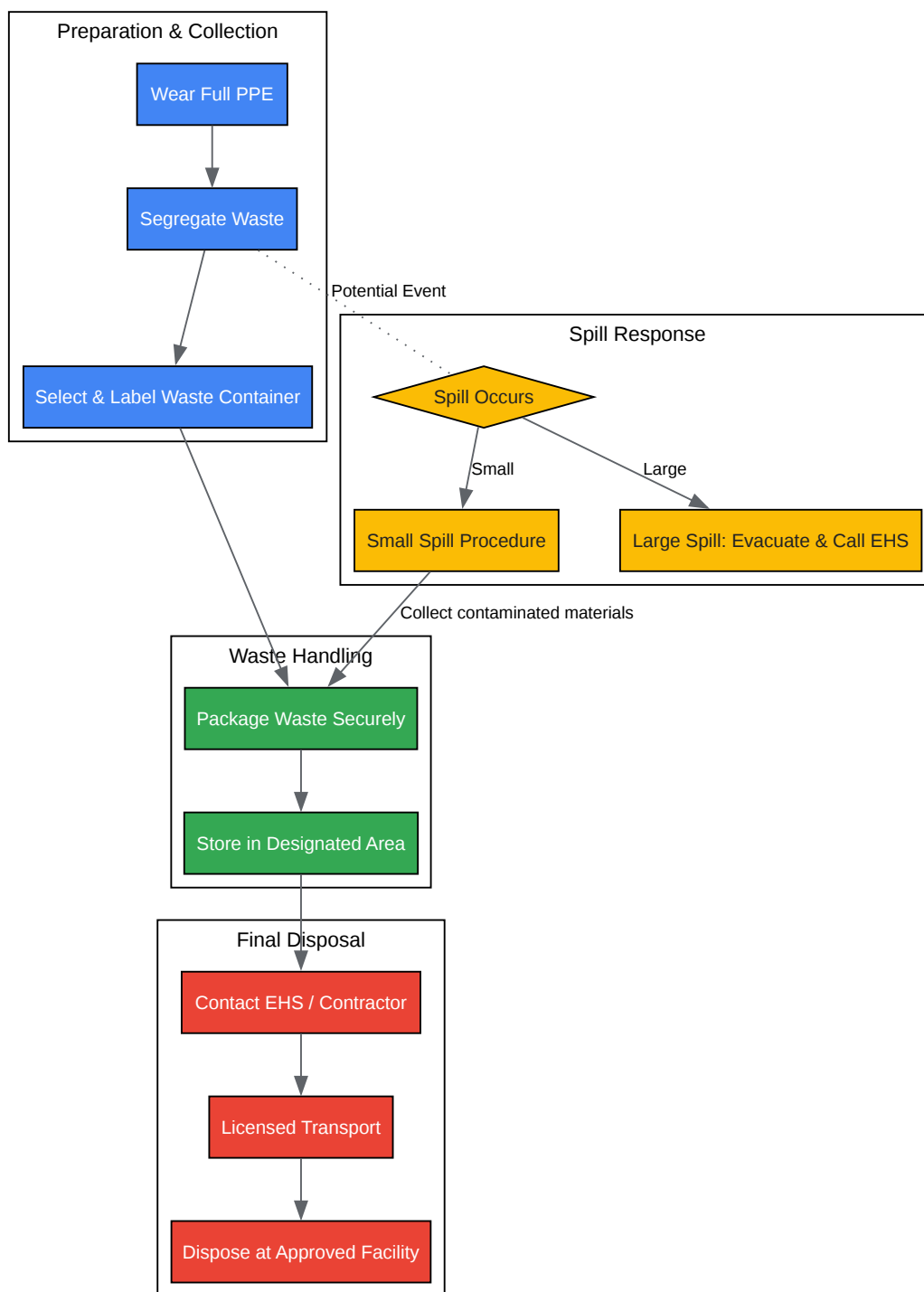
- Segregation and Collection:
 - Collect waste **3-diethylaminophenol** and any materials contaminated with it (e.g., weighing boats, contaminated gloves, absorbent paper) separately from other waste streams.
 - Do not mix with incompatible materials such as strong oxidizing agents or bases.[\[1\]](#)

- Waste Container Selection:
 - Use a dedicated, properly sealed, and clearly labeled hazardous waste container. The container must be robust and compatible with the chemical.
 - The label should include:
 - The words "Hazardous Waste"
 - The full chemical name: "**3-Diethylaminophenol**"
 - The associated hazards (e.g., "Toxic")
 - The accumulation start date.
- Packaging for Disposal:
 - For pure or residual **3-diethylaminophenol**, place it directly into the designated hazardous waste container.
 - For contaminated labware (e.g., pipette tips, wipes), double-bag the items in vapor-tight plastic bags before placing them in the solid waste container.[\[3\]](#)[\[4\]](#)
- Storage Pending Disposal:
 - Store the sealed waste container in a designated, secure hazardous waste accumulation area.
 - This area should be cool, dry, well-ventilated, and away from general laboratory traffic.
- Arranging for Pickup and Disposal:
 - Contact your institution's EHS office or a licensed hazardous waste disposal contractor to schedule a pickup.
 - Provide the contractor with the Safety Data Sheet (SDS) for **3-diethylaminophenol**.

- Disposal must be conducted at an approved and licensed waste disposal facility.[1] Do not attempt to dispose of this chemical down the drain or in regular trash.[2]

Diagrams

3-Diethylaminophenol Disposal Workflow



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Caption: Workflow for the safe disposal of **3-diethylaminophenol**.

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- To cite this document: BenchChem. [Safe Disposal of 3-Diethylaminophenol: A Procedural Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b049911#3-diethylaminophenol-proper-disposal-procedures]

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